

Macrocarpal N: A Technical Guide to its Discovery, Isolation, and Biological Context

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Compound of Interest

Compound Name: Macrocarpal N

Cat. No.: B1159662

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Introduction

Macrocarpal N is a phloroglucinol-sesquiterpene conjugate, a class of natural products known for their diverse biological activities. First identified in *Eucalyptus globulus*, this compound is part of a larger family of "macrocarpals" that have garnered significant interest for their potential therapeutic applications, particularly as antimicrobial and enzyme-inhibitory agents. This technical guide provides a comprehensive overview of the discovery, historical context, isolation, and known biological activities of **Macrocarpal N** and its analogs, presenting the information in a structured format for researchers and drug development professionals.

Discovery and Historical Context

The discovery of **Macrocarpal N** is rooted in the broader exploration of the chemical constituents of the *Eucalyptus* genus. In 1990, the first in this series, Macrocarpal A, was isolated from the leaves of *Eucalyptus macrocarpa* and its structure was determined by X-ray crystal analysis.^[1] This initial discovery paved the way for the isolation of a series of related compounds.

Subsequent investigations into *Eucalyptus* species led to the identification of a range of macrocarpals. Notably, a 1996 study by Osawa et al. on the leaves of *Eucalyptus globulus* resulted in the isolation of eight phloroglucinol-sesquiterpene coupled constituents, which included the novel compounds Macrocarpals H, I, and J, alongside several known

macrocarpals, including **Macrocarpal N**. This work established *E. globulus* as a key natural source of this class of compounds.

More recent research has focused on quantifying the presence of these compounds in *Eucalyptus* species under various environmental conditions. For instance, a 2019 study investigated the effect of ozone and wounding stresses on the concentration of various formylated phloroglucinols in *Eucalyptus globulus* leaves, providing quantitative data on the natural abundance of **Macrocarpal N**.^[2]

Physicochemical Properties

While the primary literature from Osawa et al. (1996) detailing the specific physicochemical properties of **Macrocarpal N** was not fully accessible, the general characteristics of macrocarpals suggest it is a solid, likely with a yellowish hue. The molecular formula and weight are expected to be similar to other known macrocarpals. For comparative purposes, the properties of closely related macrocarpals are provided in the table below.

Property	Macrocarpal A	Macrocarpal B-F	Macrocarpal G
Molecular Formula	C ₂₈ H ₄₀ O ₆ ^[3]	C ₂₈ H ₄₀ O ₆ ^{[4][5]}	C ₂₈ H ₃₈ O ₅
Molecular Weight	472.6 g/mol	472.6 g/mol	454.6 g/mol
Appearance	-	Pale yellowish plate crystals (B)	Slightly yellowish powder
General Class	Phloroglucinol dialdehyde diterpene	Phloroglucinol dialdehyde diterpene derivative	Phloroglucinol dialdehyde diterpene derivative

Quantitative Data

Natural Abundance

The concentration of **Macrocarpal N** in the leaves of *Eucalyptus globulus* has been quantified, showing variations based on environmental stressors.

Compound	Plant Source	Concentration (mg g ⁻¹ DM) - Control	Concentration (mg g ⁻¹ DM) - Wounded
Macrocarpal N	Eucalyptus globulus	~0.08	0.16 ± 0.07

DM = Dry Matter

Biological Activity

While specific quantitative biological activity data for **Macrocarpal N** is not detailed in the available literature, the broader class of macrocarpals exhibits significant antimicrobial and enzyme-inhibitory effects. The following tables summarize the available data for closely related macrocarpals.

Table 4.2.1: Antibacterial Activity of Macrocarpals

Compound	Bacterium	MIC (µg/mL)	Reference
Macrocarpal A	Bacillus subtilis	< 0.2	
Staphylococcus aureus	0.4		
Macrocarpals (general)	S. aureus, B. subtilis, Micrococcus luteus, Mycobacterium smegmatis	0.78-3.13	

Table 4.2.2: DPP-4 Inhibitory Activity of Macrocarpals

Compound	Concentration (µM)	% Inhibition
Macrocarpal A	500	~30%
Macrocarpal B	500	~30%
Macrocarpal C	50	~90%

Experimental Protocols

The following is a generalized experimental protocol for the isolation of **Macrocarpal N** from *Eucalyptus globulus* leaves, based on established methods for other macrocarpals.

Plant Material and Extraction

- Plant Material: Air-dried and powdered leaves of *Eucalyptus globulus*.
- Extraction Solvent: 50% aqueous ethanol (EtOH).
- Procedure:
 - Macerate the powdered leaves with 50% EtOH at room temperature.
 - Filter the extract and concentrate under reduced pressure to yield a crude extract.

Fractionation

- Solvent Partitioning:
 - Suspend the crude extract in water and partition successively with n-hexane and then ethyl acetate (EtOAc).
 - Combine the EtOAc fractions and concentrate under reduced pressure.

Chromatographic Purification

- Silica Gel Column Chromatography:
 - Subject the concentrated EtOAc fraction to silica gel column chromatography.
 - Elute with a gradient of n-hexane and EtOAc, gradually increasing the polarity.
 - Monitor fractions using thin-layer chromatography (TLC).
- Preparative High-Performance Liquid Chromatography (HPLC):

- Further purify the fractions containing **Macrocarpal N** using reversed-phase preparative HPLC (e.g., C18 column).
- Use a gradient of methanol (MeOH) and water as the mobile phase.
- Collect the peak corresponding to **Macrocarpal N**.

Structural Elucidation

The structure of the isolated **Macrocarpal N** is confirmed using a combination of spectroscopic methods:

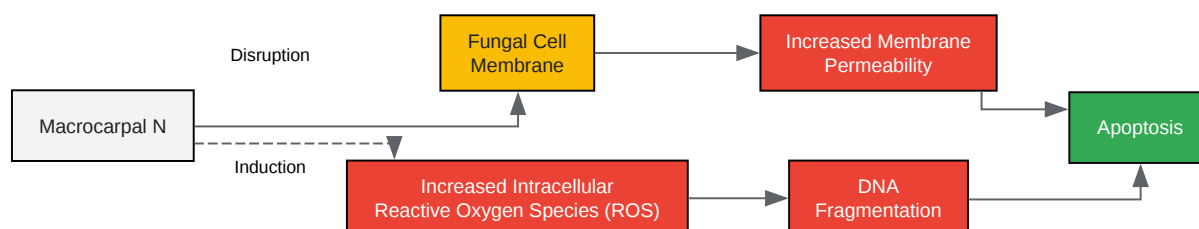
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments to elucidate the detailed chemical structure and stereochemistry.

Signaling Pathways and Mechanism of Action

The biological activities of macrocarpals are attributed to their interaction with specific cellular signaling pathways.

Antifungal Mechanism of Action (inferred from Macrocarpal C)

The antifungal activity of macrocarpals is believed to involve a multi-pronged attack on fungal cells.

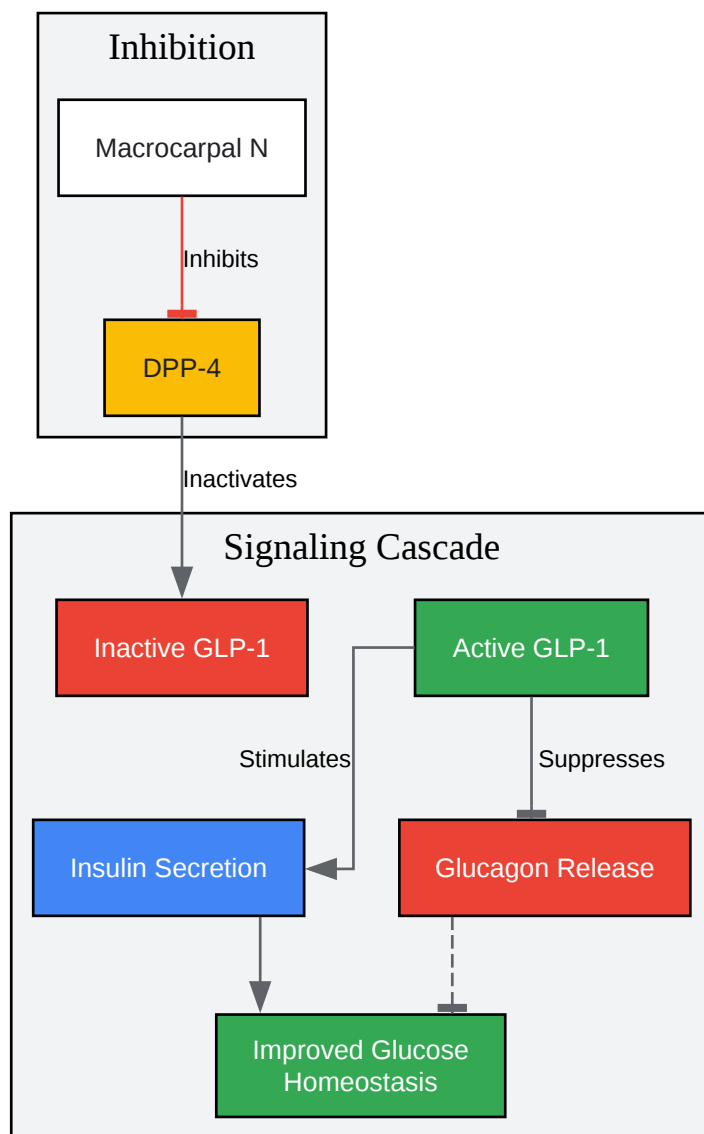


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Caption: Proposed antifungal mechanism of action for macrocarpals.

DPP-4 Inhibition Signaling Pathway

Macrocarpals have been identified as inhibitors of dipeptidyl peptidase-4 (DPP-4), an enzyme involved in glucose homeostasis.

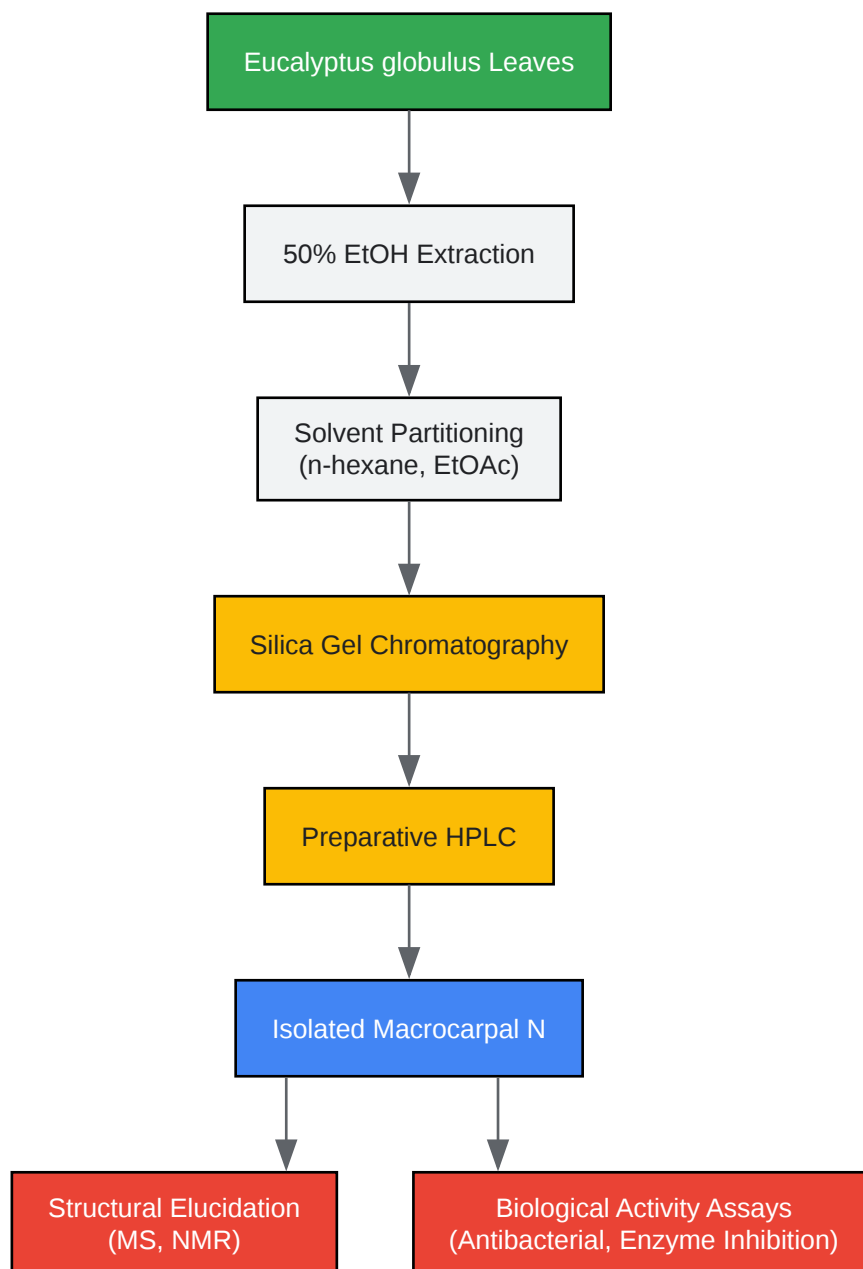


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Caption: DPP-4 inhibition pathway modulated by macrocarpals.

Experimental Workflow

The overall process for the discovery and characterization of **Macrocarpal N** can be summarized in the following workflow.



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Caption: General experimental workflow for **Macrocarpal N**.

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